An In-depth Technical Guide to Geddyl Alcohol (1-Tetratriacontanol)

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Compound of Interest

Compound Name:	*1-Tetratriacontanol*
CAS No.:	*28484-70-0*
Cat. No.:	*B121377*

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Abstract: This technical guide provides a comprehensive overview of the physical and chemical properties of Geddyl alcohol, more formally known as **1-tetratriacontanol**. It is intended for researchers, scientists, and professionals in drug development and related fields. This document delves into the nomenclature, structural characteristics, physicochemical properties, synthesis, and applications of this ultra-long-chain fatty alcohol, supported by experimental protocols and data visualizations.

Introduction and Nomenclature

Geddyl alcohol, with the IUPAC name tetratriacontan-1-ol, is an ultra-long-chain primary fatty alcohol.[1] It consists of a 34-carbon saturated chain with a terminal hydroxyl group.[1] This compound is also known by several synonyms, including Sapiol and Tetratriacontyl Alcohol.[1][2][3][4][5][6] Geddyl alcohol is a naturally occurring substance found in various plants and has garnered interest for its diverse applications, ranging from a plant growth regulator to a component in the synthesis of surfactants and dyes.[2]

Structural and Physicochemical Properties

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The fundamental properties of Geddyl alcohol are summarized in the table below, providing a clear reference for its physical and chemical characteristics.

Property	Value	Source(s)
Molecular Formula	C34H70O	[1][2][3][4]
Molecular Weight	494.92 g/mol	[1][3][4]
IUPAC Name	tetratriacontan-1-ol	[1][3][5]
CAS Number	28484-70-0	[1][2][3][4]
Appearance	Colorless crystal or white waxy solid	[2]
Melting Point	70-91°C	[1][2]
Boiling Point	>300°C (estimated at 471-517.82°C)	[2][3]
Density	~0.842-0.8635 g/cm³ (rough estimate)	[2][3]
Solubility	Insoluble in water; Soluble in organic solvents like alcohols and ketones.	[2][5]
Flash Point	116.3°C	[3]
InChI Key	OULAJFUGPPVRBK-UHFFFAOYSA-N	[1][3]
Canonical SMILES	CCCCCCCCCCCCCCCCCCCCCCCCCCCCCCCCO	[1][3][4][5]

Geddyl alcohol's long aliphatic chain renders it very hydrophobic and practically insoluble in water, a key characteristic influencing its biological and chemical behavior.[5]

Chemical Reactivity and Synthesis

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As a primary alcohol, Geddyl alcohol exhibits reactivity typical of this functional group. Key reactions include esterification, oxidation, and etherification.

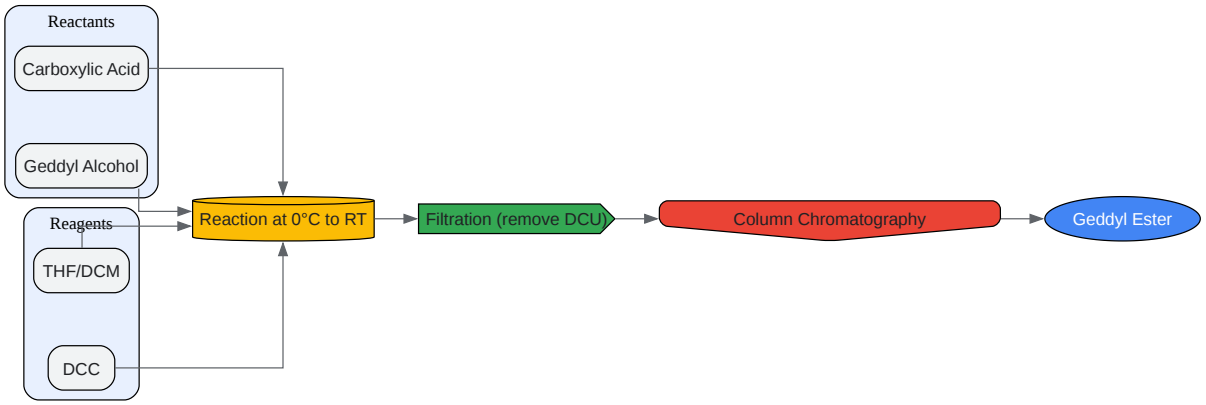
Esterification

Geddyl alcohol readily undergoes esterification with carboxylic acids or their derivatives to form esters. This reaction is fundamental to its use in the synthesis of waxes and other functional materials.

This protocol outlines a general procedure for the esterification of Geddyl alcohol with a carboxylic acid using dicyclohexylcarbodiimide (DCC) as a coupling agent.

- Dissolution: Dissolve Geddyl alcohol (1 equivalent) and the desired carboxylic acid (1.2 equivalents) in a mixture of dry tetrahydrofuran (THF) and dichloromethane (DCM).[7]
- Cooling: Cool the solution to 0°C in an ice bath.
- DCC Addition: Add DCC (1.3 equivalents) portion-wise over 30 minutes.
- Reaction: Allow the reaction to stir at 0°C for 5 minutes, then let it proceed at room temperature for several hours to overnight.
- Work-up: Filter the reaction mixture through celite to remove the dicyclohexylurea byproduct.
- Purification: Reduce the solvent in vacuo and purify the resulting crude product by flash column chromatography.

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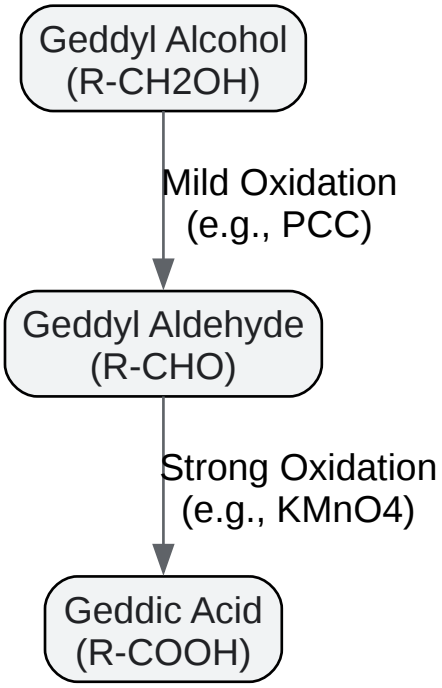
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Caption: Workflow for the esterification of Geddyl alcohol.

Oxidation

The primary alcohol group of Geddyl alcohol can be oxidized to an aldehyde or a carboxylic acid (Geddic acid) using appropriate oxidizing agents.

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Caption: Oxidation pathway of Geddyl alcohol.

Synthesis of Geddyl Alcohol

One common method for the preparation of Geddyl alcohol involves the reduction of its corresponding carboxylic acid, Geddic acid (Tetratriacontanoic acid).[8]

- Reactant Preparation: Suspend Geddic acid (1 equivalent) in a suitable anhydrous solvent such as diethyl ether or THF.
- Reducing Agent: In a separate flask, prepare a solution of a reducing agent like lithium aluminum hydride (LiAlH4) in the same anhydrous solvent.
- Addition: Slowly add the Geddic acid suspension to the LiAlH4 solution under an inert atmosphere (e.g., nitrogen or argon) with stirring. The reaction is exothermic and should be cooled.
- Reflux: After the addition is complete, gently reflux the mixture for several hours to ensure the reaction goes to completion.

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- Quenching: Carefully quench the reaction by the dropwise addition of water, followed by a solution of sodium hydroxide, and then more water.
- Extraction: Filter the resulting mixture and extract the filtrate with an organic solvent.
- Purification: Dry the organic layer, remove the solvent under reduced pressure, and purify the crude Geddyl alcohol by recrystallization.

Applications and Biological Relevance

Geddyl alcohol has several documented applications and biological roles:

- Plant Growth Regulation: It can be used to promote plant growth and development, as well as enhance stress resilience in crops.[2]
- Herbicidal Potential: Studies have indicated its potential use as a herbicidal agent.[9]
- Chemical Synthesis: It serves as a precursor for the synthesis of dyes and surfactants.[2]
- Natural Occurrence: Geddyl alcohol is found in various plants, including Agave americana, Prunus laurocerasus, and Chamaecrista pumila.[1][5] This makes it a potential biomarker for the consumption of these plants.[5]
- Inhibitory Properties: It has demonstrated inhibitory effects on certain chemical interactions and has shown inhibitory activity against human serum and fetal bovine cells in some studies.[4]

Safety and Handling

Under normal use, **1-Tetratriacontanol** is considered relatively safe for humans and the environment.[2] However, as with any chemical, appropriate safety precautions should be taken. It is recommended to wear protective equipment to avoid direct contact with the skin and eyes.[2] In case of ingestion or high-concentration exposure, medical attention should be sought immediately.[2]

Conclusion

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Geddyl alcohol (**1-tetratriacontanol**) is an ultra-long-chain fatty alcohol with well-defined physical and chemical properties. Its hydrophobic nature and the reactivity of its primary alcohol group make it a versatile compound with applications in agriculture, chemical synthesis, and potentially in biomedical research. This guide has provided a foundational understanding of its characteristics and handling, which should serve as a valuable resource for scientists and researchers.

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